

2,3,4-Trimethyl-2-pentene structural formula

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Compound of Interest

Compound Name: 2,3,4-Trimethyl-2-pentene

CAS No.: 565-77-5

Cat. No.: B1583743

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Technical Guide: 2,3,4-Trimethyl-2-pentene Structural Architecture, Synthesis, and Application in Steric Modeling[1]

Abstract

This technical guide provides a comprehensive analysis of **2,3,4-trimethyl-2-pentene** (CAS: 565-77-5), a tetrasubstituted alkene of significant interest in physical organic chemistry and metabolic stability modeling.[1] Unlike simple olefins, this molecule exhibits extreme steric crowding and thermodynamic stability, making it an ideal probe for studying electrophilic addition mechanisms under hindered conditions.[1] This document details its structural non-isomerism, a self-validating synthesis protocol via alcohol dehydration, and its utility as a scaffold for testing cytochrome P450 oxidation resistance.[1]

Part 1: Molecular Architecture & Stereochemistry

The structural integrity of **2,3,4-trimethyl-2-pentene** is defined by its tetrasubstituted double bond, a feature that confers exceptional thermodynamic stability due to hyperconjugation but imposes significant steric strain.[1]

1.1 Structural Elucidation

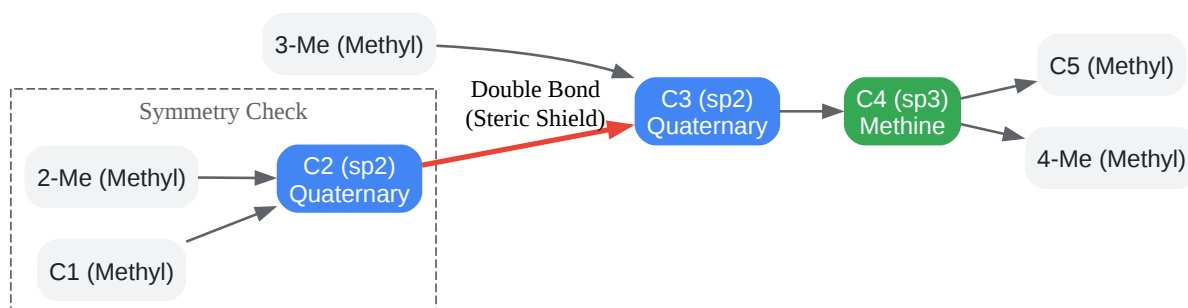
The IUPAC name implies a pentene chain (5 carbons) with a double bond at C2 and methyl substitutions at C2, C3, and C4.[1]

- C2 Geometry: Bonded to C1 (methyl) and a C2-methyl substituent.[1] Since both groups attached to the C2 terminus of the double bond are methyls, the molecule possesses no geometric isomerism (E/Z or cis/trans). This symmetry simplifies spectral analysis.[1]
- C3 Geometry: Bonded to a C3-methyl and a bulky isopropyl group (C4-H with two methyls). [1]
- Steric Environment: The presence of four alkyl groups around the

-bond creates a "steric cage," shielding the electron-rich center from nucleophilic attack and modifying the kinetics of electrophilic additions.

1.2 Visualization of Steric Crowding

The following diagram illustrates the connectivity and the steric bulk surrounding the alkene core.



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Figure 1: Connectivity graph of **2,3,4-trimethyl-2-pentene** highlighting the tetrasubstituted core (Red) and the lack of E/Z isomerism at C2.[1]

Part 2: Physicochemical Profile[1][2][3][4]

The following data aggregates experimental values. This compound is a volatile, flammable liquid that requires proper vapor management in the laboratory.[1]

Property	Value	Unit	Causality/Significance
Molecular Formula		-	Degree of Unsaturation = 1
Molecular Weight	112.21	g/mol	-
Boiling Point	104.9	°C	Elevated vs. isomers due to compact, spherical shape reducing surface area (London forces).[1]
Density	0.722	g/mL	Typical for branched alkanes/alkenes; floats on water.[1]
Refractive Index ()	1.4160	-	Useful for purity verification after distillation.[1]
Flash Point	1.7	°C	High Flammability Hazard. Use spark-proof equipment.[1]

Data Source: NIST Chemistry WebBook & PubChem [1, 2].[1]

Part 3: Synthesis Protocol (Acid-Catalyzed Dehydration)

To synthesize **2,3,4-trimethyl-2-pentene** with high regioselectivity, the dehydration of 2,3,4-trimethyl-3-pentanol is the preferred route.[1] This pathway leverages Zaitsev's Rule, where the most substituted alkene is the major thermodynamic product.

3.1 Reaction Mechanism & Logic[1]

- Protonation: The hydroxyl group of the precursor alcohol accepts a proton, becoming a good leaving group ([1](#)).
- Carbocation Formation: Loss of water generates a tertiary carbocation at C3.[1](#)
- Elimination (E1): A base (water or bisulfate ion) abstracts a proton from an adjacent carbon. [1](#) Removal of a proton from C2 or C4 is possible, but removal from C2 (which carries methyls) or formation of the tetra-substituted double bond is thermodynamically favored.[1](#)

3.2 Experimental Workflow

- Precursor: 2,3,4-Trimethyl-3-pentanol.[1](#)
- Reagents: Concentrated Sulfuric Acid ([1](#)) or Phosphoric Acid ([1](#)).
- Apparatus: Round-bottom flask, fractional distillation column, condenser.[1](#)[2](#)

Step-by-Step Protocol:

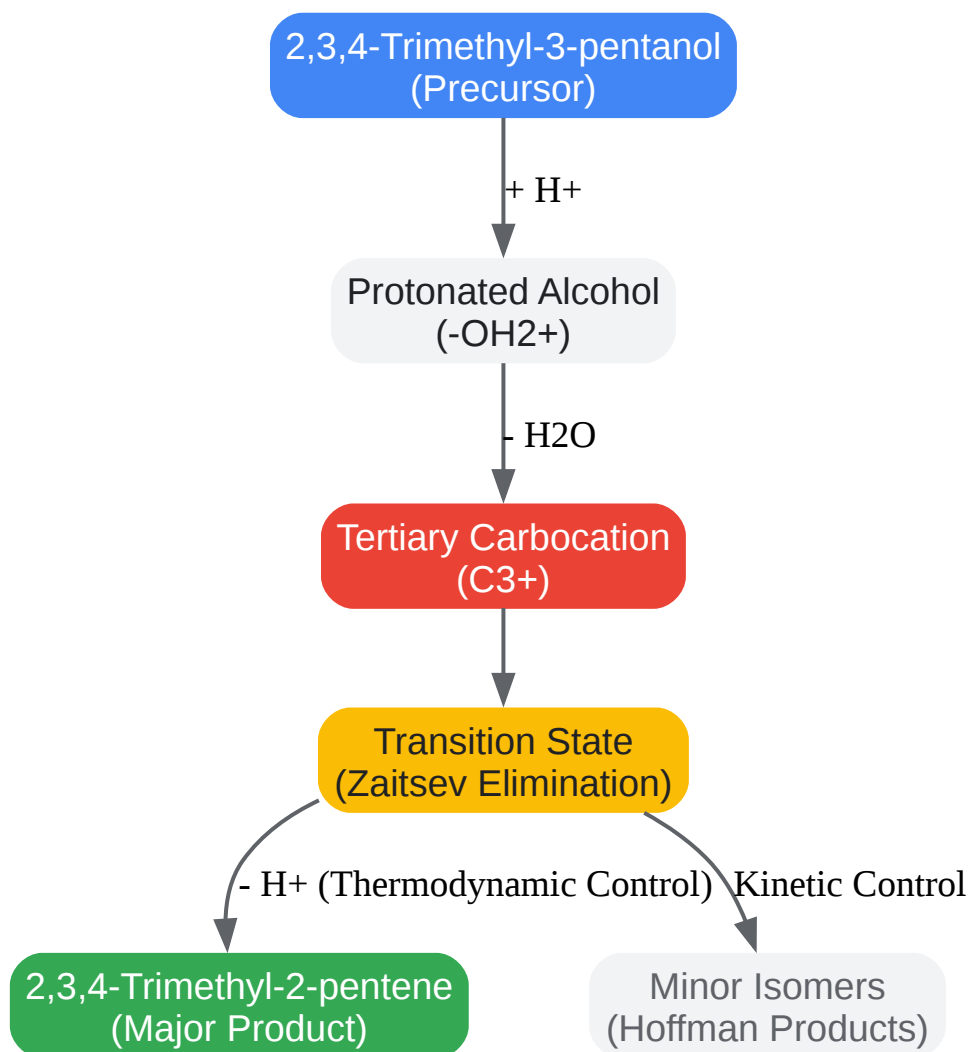
- Setup: Charge a 250 mL round-bottom flask with 0.1 mol of 2,3,4-trimethyl-3-pentanol.
- Acid Addition: Slowly add 85% (10 mL) while stirring. Note: Phosphoric acid is preferred over sulfuric acid to minimize charring/oxidation.
- Reflux: Heat the mixture gently. The alkene product (bp ~105°C) will co-distill with water (azeotrope) or can be refluxed and then distilled.[1](#)
- Separation: Collect the distillate. Separate the organic layer from the aqueous layer.[1](#)
- Purification: Wash the organic layer with 5%

(to remove acid traces) and brine. Dry over anhydrous

[1]

- Final Distillation: Distill the dried liquid. Collect the fraction boiling between 103-106°C.[1]

3.3 Mechanistic Pathway Visualization[1]



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Figure 2: E1 Elimination pathway.[1] The tertiary carbocation intermediate drives the formation of the highly stable tetrasubstituted alkene.

Part 4: Applications in Drug Development[5][6]

While **2,3,4-trimethyl-2-pentene** is rarely a pharmacophore itself, it serves as a critical model system in medicinal chemistry and metabolic stability studies.[1]

4.1 Metabolic Blocking (Steric Shielding)

In drug design, metabolic "hotspots" (sites prone to rapid oxidation by Cytochrome P450) often need to be blocked to improve half-life (

).[1]

- Concept: The tetrasubstituted double bond in this molecule mimics a sterically occluded metabolic site.[1]
- Application: Researchers use this molecule to calibrate oxidation assays.[1] The methyl groups at C2, C3, and C4 sterically hinder the approach of the bulky Iron-Oxo active site of CYP450 enzymes.
- Comparative Data: Compared to 1-octene (terminal alkene), **2,3,4-trimethyl-2-pentene** shows significantly slower epoxidation rates, validating the "methyl blocking" strategy used in optimizing lead compounds [3].[1]

4.2 Analytical Standard

It is used as a reference standard in Gas Chromatography (GC) for analyzing complex hydrocarbon mixtures, particularly in determining Retention Indices (Kovats Index ~779 on non-polar columns) [1].[1]

Part 5: References

- National Institute of Standards and Technology (NIST). **2,3,4-Trimethyl-2-pentene** - Gas Phase IR Spectrum & Properties.[1] NIST Chemistry WebBook, SRD 69.[1][3] Available at: [\[Link\]](#)[1]
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